

Essential Safety and Handling Protocols for Dribose-L-cysteine

Author: BenchChem Technical Support Team. Date: December 2025



For Immediate Reference by Laboratory and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **D-ribose-L-cysteine**. The following procedural guidance is intended to ensure a safe laboratory environment and proper material management.

Physicochemical and Safety Data

D-ribose-L-cysteine is a precursor to the antioxidant glutathione and is utilized in various research applications.[1][2][3] While it is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential.[4]



Property	Value	Source
Molecular Formula	C ₈ H ₁₅ NO ₆ S	[5]
Molecular Weight	253.28 g/mol	[5][6]
Appearance	White to pale yellow powder/solid	[7]
Solubility	Freely soluble in water; slightly soluble in methanol; practically insoluble in ethanol and acetone	[7]
Melting Point	60 °C (140 °F)	[6]
Storage	Short-term at room temperature; long-term at -20°C. It is hygroscopic and should be stored under an inert atmosphere.	[7][8]

Personal Protective Equipment (PPE)

When handling **D-ribose-L-cysteine**, especially in powdered form, the following personal protective equipment is required to minimize exposure.



PPE Category	Item	Standard/Specification
Hand Protection	Nitrile gloves	Inspected before use for any signs of degradation.[9][10]
Eye Protection	Safety glasses or chemical splash goggles	Must meet ANSI Z.87.1 standards.[9][11]
Body Protection	Laboratory coat	Standard cotton or cotton/polyester blend.[9][11]
Respiratory Protection	Not generally required under normal use with adequate ventilation. A respirator may be necessary if dust is generated. [9]	Use in a well-ventilated area or under a fume hood.
Foot Protection	Closed-toe shoes	Required at all times in the laboratory.[9][12]

Handling and Emergency Procedures

Standard Handling:

- Engineering Controls: Handle in a well-ventilated area. Use of a fume hood is recommended when working with the powdered form to avoid inhalation of dust.
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling.[13]

Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[4]
 [13]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[4]







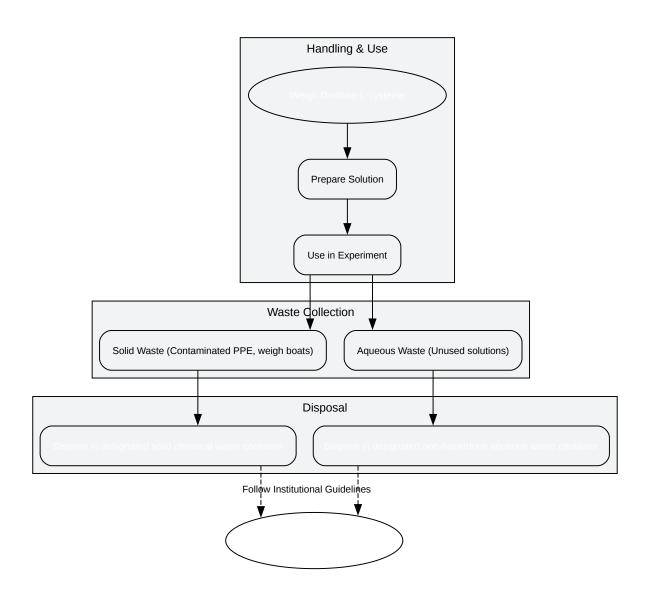
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[4]
- Ingestion: Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Seek medical attention.

Disposal Plan

Dispose of **D-ribose-L-cysteine** and any contaminated materials in accordance with local, state, and federal regulations. As it is a non-hazardous substance, general laboratory chemical waste streams are typically appropriate.

Disposal Workflow:





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Caption: Workflow for the handling and disposal of **D-ribose-L-cysteine**.



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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for D-ribose-L-cysteine]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1670944#personal-protective-equipment-for-handling-d-ribose-l-cysteine]

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